

Technical Safety & Handling Guide: 1,3-Benzothiazole Carboxylic Acids

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | 1,3-Benzothiazole-3(2H)- carboxylic acid |
| CAS No.: | 856300-58-8 |
| Cat. No.: | B13803230 |

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Primary Focus: 1,3-Benzothiazole-2-carboxylic acid (CAS: 3622-04-6) Nomenclature Alert: The specific string "**1,3-Benzothiazole-3(2H)-carboxylic acid**" chemically implies a carbamic acid derivative on the nitrogen atom (position 3).[1] Such free acids are inherently unstable and prone to spontaneous decarboxylation. This guide focuses on the stable, commercially available isomer 1,3-Benzothiazole-2-carboxylic acid, which is the standard reagent in drug development and proteomics.[1]

Part 1: Chemical Identity & Structural Logic[1]

Understanding the positional isomerism is critical for safety, particularly regarding thermal stability and decarboxylation risks.

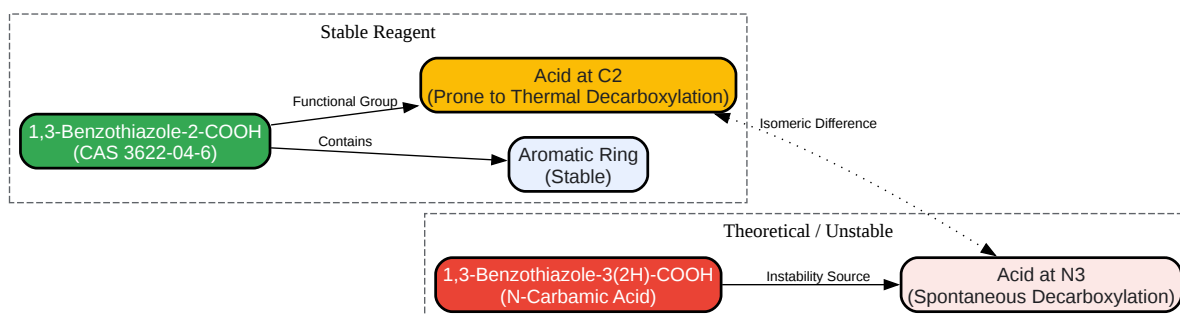
Compound Identity:

- Preferred Name: 1,3-Benzothiazole-2-carboxylic acid[1]
- CAS Number: 3622-04-6[1][2][3]

- Molecular Formula:
[\[2\]](#)
- Molecular Weight: 179.20 g/mol [\[2\]](#)
- Appearance: White to off-white crystalline powder[\[1\]](#)

Structural Visualization (Isomerism & Numbering)

The following diagram clarifies the numbering system and the difference between the stable 2-COOH isomer and the theoretical 3-N-COOH species.



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Caption: Structural comparison highlighting the stability difference between the C2-acid (stable solid) and the N3-acid (transient species).

Part 2: Hazards Identification (GHS Classification)

As a Senior Application Scientist, I emphasize that while this compound is not classified as "High Toxicity" (like cyanide), it possesses specific reactive hazards relevant to laboratory workflow.

Signal Word:WARNING

| Hazard Category | GHS Code | Hazard Statement | Mechanism of Action |
|-----------------|----------|---|---|
| Skin Irritation | H315 | Causes skin irritation. [1][3][4] | Acidic functionality reacts with epidermal proteins; lipophilic ring aids dermal penetration. |
| Eye Irritation | H319 | Causes serious eye irritation.[3][4][5] | Direct protonation of corneal mucosal membranes; potential for irreversible opacity if untreated. |
| STOT - SE | H335 | May cause respiratory irritation.[1][3][4][6] | Inhalation of dust triggers inflammatory response in bronchial alveoli. |

Precautionary Statements (P-Codes):

- P261: Avoid breathing dust/fume.[3][4][5]
- P280: Wear protective gloves/eye protection (Nitrile rubber >0.11mm recommended).
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[3][4][5]
Remove contact lenses.[4][5]

Part 3: Stability & Reactivity (The "Hidden" Hazard)[1]

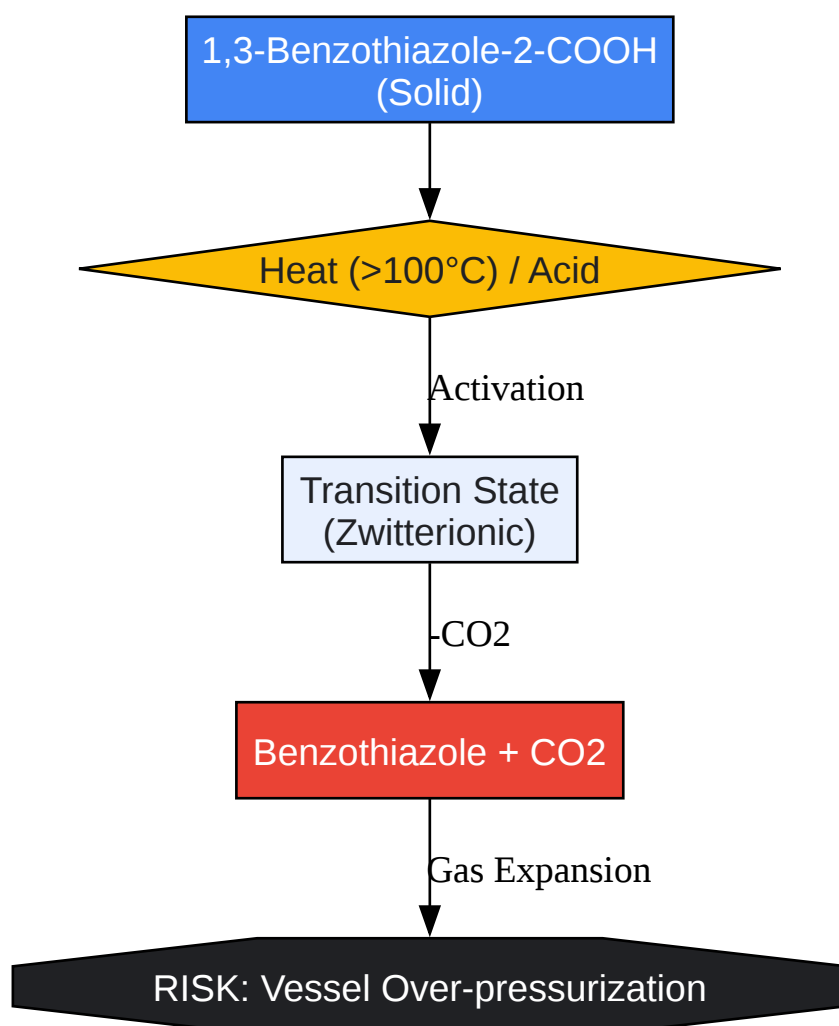
This is the most critical section for a researcher. Benzothiazole-2-carboxylic acids are alpha-heteroaryl carboxylic acids.[1]

The Decarboxylation Risk: Unlike benzoic acid, 1,3-benzothiazole-2-carboxylic acid has a driving force to decarboxylate because the resulting anion is stabilized by the adjacent nitrogen

and sulfur atoms.[1]

- Trigger: Heat (>100°C) or strong acidic catalysis.
- Product: Benzothiazole (liquid, distinct odor) + (gas).
- Safety Implication: Heating this compound in a sealed vessel (e.g., microwave reactor) can lead to rapid pressure buildup and explosion.

Thermal Degradation Pathway[1]



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Caption: Thermal decarboxylation mechanism. Note the gas evolution risk in sealed systems.

Part 4: Handling & Storage Protocols[6]

To maintain scientific integrity (purity >97%) and safety, follow these self-validating protocols.

1. Storage Hierarchy

- Primary: Store at 2-8°C (Refrigerated). While chemically stable at RT, cold storage prevents slow surface decarboxylation and discoloration.
- Secondary: Keep container tightly closed in a dry, well-ventilated place.
- Incompatibility: Strong oxidizing agents and strong bases.

2. Experimental Handling (Step-by-Step)

- Weighing: Use an analytical balance inside a fume hood. The powder is fine and electrostatic; use an anti-static gun if available to prevent aerosolization.
- Solubility:
 - Soluble in: DMSO, DMF, Methanol (moderate).
 - Sparingly soluble in: Water (unless pH > 7).
 - Protocol: For biological assays, dissolve in DMSO to 100 mM stock, then dilute into aqueous buffer. Ensure final DMSO concentration is <1% to avoid cytotoxicity artifacts.

3. Waste Disposal

- Do not mix with general organic waste if the waste stream is autoclaved (heat trigger).
- Neutralization: Dissolve in combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber (to handle and emissions).

Part 5: Emergency Response

- Inhalation: Move to fresh air. If breathing is difficult, give oxygen.[4][5] Do not use mouth-to-mouth resuscitation; use a pocket mask.[1]
- Skin Contact: Wash with soap and water.[3] If irritation persists, check for sensitization (rare but possible with benzothiazoles).
- Eye Contact: Flush for 15 minutes. Consult an ophthalmologist immediately.
- Firefighting:
 - Media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
 - Hazards: Emits toxic fumes of Carbon oxides, Nitrogen oxides (NOx), and Sulfur oxides (SOx). Firefighters must wear SCBA.

Part 6: Scientific Context & Applications

Why use this compound?

- Peptide Synthesis: Used as a capping agent or to introduce the benzothiazole moiety, which acts as a bioisostere for indole or purine rings in kinase inhibitors.
- Proteomics: Benzothiazole derivatives are used in bioluminescent assays (luciferin analogs).
- Ligand Design: The carboxylic acid allows for amide coupling (EDC/NHS chemistry) to attach the fluorophore/pharmacophore to proteins.

References

- PubChem. (n.d.). Compound Summary: 1,3-Benzothiazole-2-carboxylic acid (CID 77089).[1] National Library of Medicine. Retrieved March 8, 2026, from [[Link](#)][1]

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Sources

- [1. americanelements.com \[americanelements.com\]](https://americanelements.com)
- [2. scbt.com \[scbt.com\]](https://scbt.com)
- [3. 1,3-Benzothiazole-2-carboxylic acid - High purity | EN \[georganics.sk\]](#)
- [4. echemi.com \[echemi.com\]](https://echemi.com)
- [5. synerzine.com \[synerzine.com\]](https://synerzine.com)
- [6. cdn.ymaws.com \[cdn.ymaws.com\]](https://cdn.ymaws.com)
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